

R-10015 Experimental Protocol for Cell Culture: Application Notes

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Compound of Interest

Compound Name: R-10015

Cat. No.: B15608720

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Abstract

R-10015 is a potent and selective small-molecule inhibitor of LIM domain kinase (LIMK) with a reported IC₅₀ of 38 nM for human LIMK1.^[1] By binding to the ATP-binding pocket of LIMK, **R-10015** effectively blocks the phosphorylation of cofilin, a key regulator of actin dynamics. This mechanism of action imparts **R-10015** with broad-spectrum antiviral properties and potential as an anti-cancer agent. These application notes provide detailed protocols for utilizing **R-10015** in cell culture experiments to investigate its effects on cofilin phosphorylation, cell viability, and viral replication.

Data Presentation

Table 1: R-10015 In Vitro Efficacy

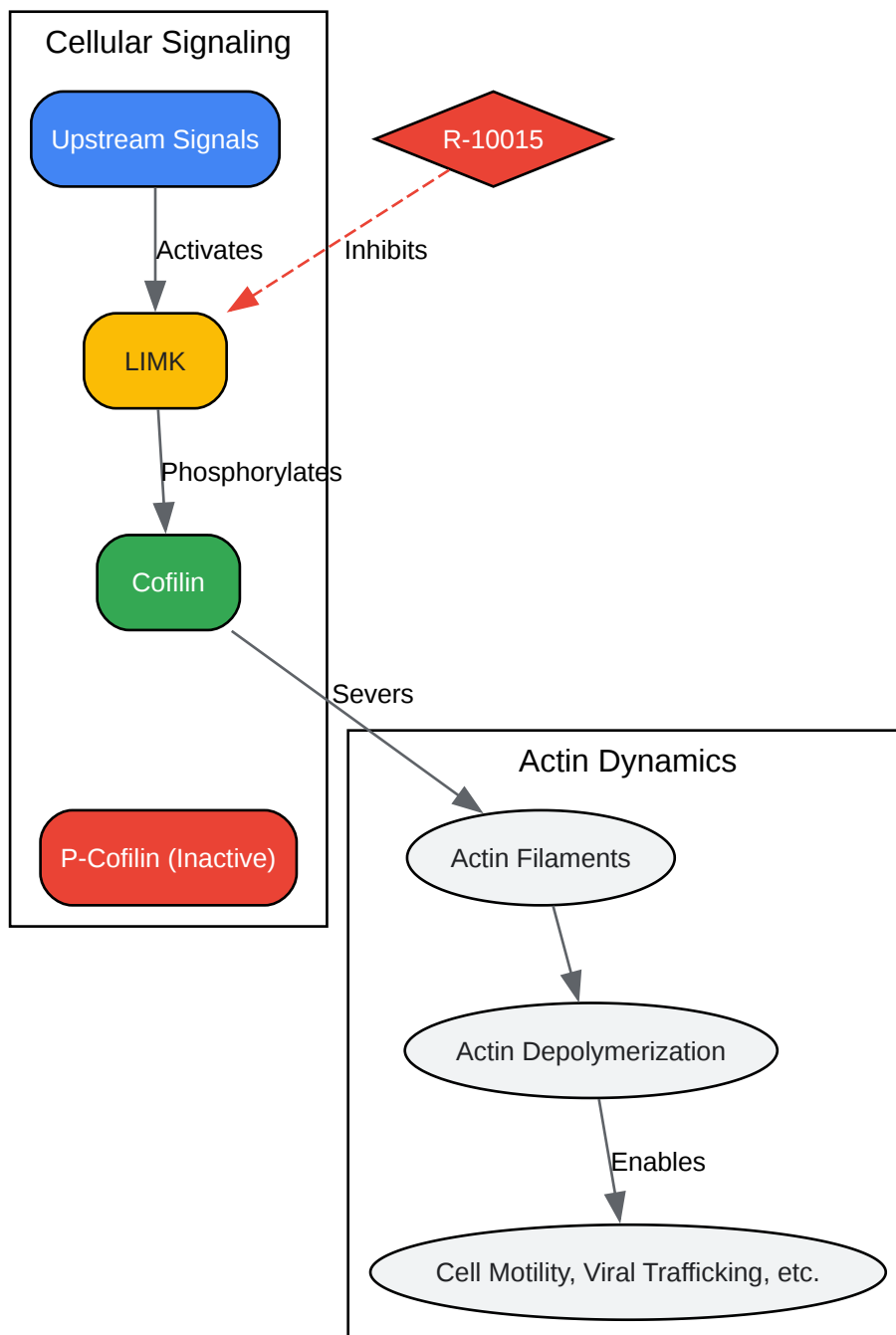
Parameter	Target	Value	Cell Line	Notes
IC50	Human LIMK1	38 nM	Cell-free assay	Represents direct enzyme inhibition.
Effective Concentration	Cofilin Phosphorylation	~15 μ M	A3R5.7 CD4 T cells	Concentration to achieve ~50% reduction in phosphorylation. [1]

Further quantitative data on antiviral EC50 and cytotoxic CC50 values for specific cell lines and viruses are not consistently available in the public domain and should be determined empirically for the experimental system of interest.

Signaling Pathway Diagram

The primary mechanism of action of **R-10015** is the inhibition of the LIMK/Cofilin signaling pathway, which plays a crucial role in regulating actin cytoskeleton dynamics.

R-10015 Signaling Pathway

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Caption: **R-10015** inhibits LIMK, preventing cofilin phosphorylation and impacting actin dynamics.

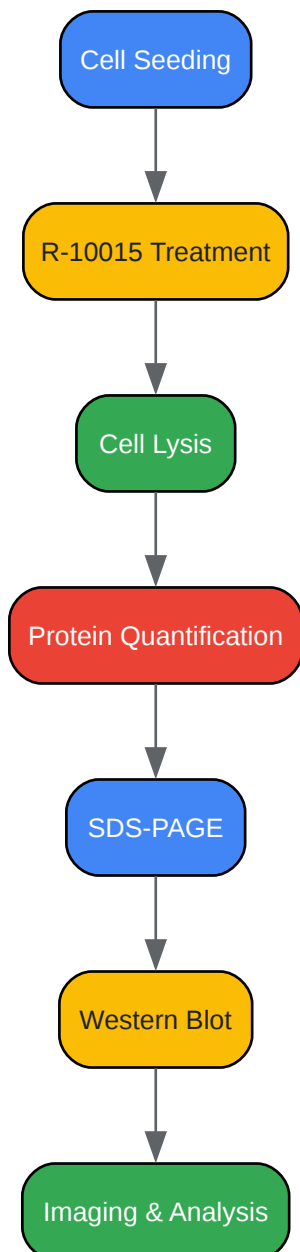
Experimental Protocols

Western Blot for Cofilin Phosphorylation

This protocol details the procedure to assess the inhibitory effect of **R-10015** on cofilin phosphorylation in a selected cell line.

Experimental Workflow Diagram

Cofilin Phosphorylation Western Blot Workflow



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References

- 1. researchgate.net [researchgate.net]
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